

An In-depth Technical Guide to the Safety Data of 4-Bromobenzofuran

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Compound of Interest

Compound Name: 4-Bromobenzofuran

Cat. No.: B139882

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This guide provides a comprehensive overview of the safety information for **4-Bromobenzofuran** (CAS No. 128868-60-0), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency measures, with quantitative data presented in structured tables and logical relationships visualized through diagrams.

Chemical and Physical Properties

4-Bromobenzofuran is a halogenated heterocyclic compound.^[1] Its physical and chemical properties are critical for safe handling and storage in a laboratory setting.

Property	Value	Source
Molecular Formula	C8H5BrO	[1][2][3]
Molecular Weight	197.03 g/mol	[1][2][3]
Appearance	White crystalline solid or Light Yellow Oil	[2][4]
Boiling Point	233.8 ± 13.0 °C (Predicted)	[2][5]
Density	1.608 ± 0.06 g/cm ³ (Predicted)	[2][4][6]
Flash Point	95.2 ± 19.8 °C	[2][5]
Storage Temperature	2-8°C, Sealed in dry conditions	[6][7]
Solubility	Soluble in Acetone, Chloroform, Ethyl Acetate; Insoluble in water.[4][6]	

Hazard Identification and Classification

4-Bromobenzofuran is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are associated with its toxicity, irritant properties, and potential carcinogenicity.[8][9]

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)
Carcinogenicity	Category 2
Hazardous to the Aquatic Environment, Long-term	Category 3

GHS Label Elements:

- Pictograms:
 - GHS07 (Exclamation Mark)
 - GHS08 (Health Hazard)
- Signal Word: Warning[8]
- Hazard Statements:
 - H302: Harmful if swallowed.[2][8][9]
 - H315: Causes skin irritation.[8][9]
 - H319: Causes serious eye irritation.[8][9]
 - H335: May cause respiratory irritation.[8][9]
 - H351: Suspected of causing cancer.[8][9]
 - H412: Harmful to aquatic life with long lasting effects.[8]
- Precautionary Statements:
 - A comprehensive list of precautionary statements, including P203, P261, P264, P270, P273, P280, P301+P317, P302+P352, and P501, can be found on the safety data sheet.
[2][8]

The following diagram illustrates the logical flow from hazard identification to the necessary safety precautions and emergency responses.



- Store in a cool, dry, and well-ventilated place.[\[10\]](#)
- Keep the container tightly closed.[\[10\]](#)
- Recommended storage temperature is between 2-8°C.[\[7\]](#)
- Store locked up.[\[11\]](#)

First-Aid Measures:

- If Swallowed: Get medical help. Rinse mouth.[\[8\]](#)
- If on Skin: Wash with plenty of water.[\[8\]](#) Specific treatment may be needed.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[11\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[11\]](#)

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[\[12\]](#)
- Specific Hazards: The substance is combustible.[\[13\]](#) Containers may explode when heated, and vapors may form explosive mixtures with air.[\[10\]](#) Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen bromide.[\[12\]](#)

Accidental Release Measures:

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Avoid substance contact and inhalation of dust.[\[13\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[13\]](#) Avoid release to the environment.[\[8\]](#)

- Containment and Cleaning: Cover drains. Collect, bind, and pump off spills. For solids, sweep up and shovel into suitable containers for disposal.[11][13]

This guide is intended to provide essential safety information for **4-Bromobenzofuran**. Users should always consult the full Safety Data Sheet from their supplier before handling the chemical and ensure that they are fully trained in the appropriate safety procedures.

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